O-Desmethyl Mebeverine Alcohol-d5 LC-MS/MS method development

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Compound of Interest

Compound Name:	*O-Desmethyl Mebeverine Alcohol-d5*
Cat. No.:	*B1159274*

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Executive Summary & Scientific Rationale

Target Analyte: O-Desmethyl Mebeverine Alcohol (ODMA) Internal Standard: **O-Desmethyl Mebeverine Alcohol-d5** (ODMA-d5) Matrix: Human Plasma (K2EDTA)

Mebeverine is a musculotropic antispasmodic drug primarily used for Irritable Bowel Syndrome (IBS).[1] Its metabolism is rapid and extensive. While Mebeverine Acid (MAC) and Desmethylmebeverine Acid (DMAC) are the major circulating metabolites, the alcohol metabolites (Mebeverine Alcohol and its O-desmethyl derivative) represent a crucial branch of the hydrolytic pathway that retains the phenethylamine core structure.

Why this method matters: Most existing literature focuses on the acid metabolites. However, comprehensive pharmacokinetic (PK) profiling and metabolic phenotyping require the quantification of the alcohol pathway. O-Desmethyl Mebeverine Alcohol (ODMA) is a downstream metabolite formed via hydrolysis followed by O-demethylation. Because ODMA contains a phenolic hydroxyl group and a primary alcohol, it undergoes extensive Phase II conjugation (glucuronidation).

Core Challenges & Solutions:

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- Conjugation: ODMA circulates largely as a glucuronide. This protocol includes an enzymatic hydrolysis step to quantify "Total ODMA."
- Polarity: The compound is amphiphilic (amine + phenol + alcohol). Standard Protein Precipitation (PPT) often yields high matrix effects. We utilize Solid Phase Extraction (SPE) with a mixed-mode cation exchange mechanism (MCX) to ensure selectivity and cleanliness.
- Isotope Dilution: The use of ODMA-d5 compensates for matrix effects and hydrolysis efficiency variability.

Metabolic Pathway & Analyte Context

Understanding the formation of ODMA is essential for troubleshooting interference.

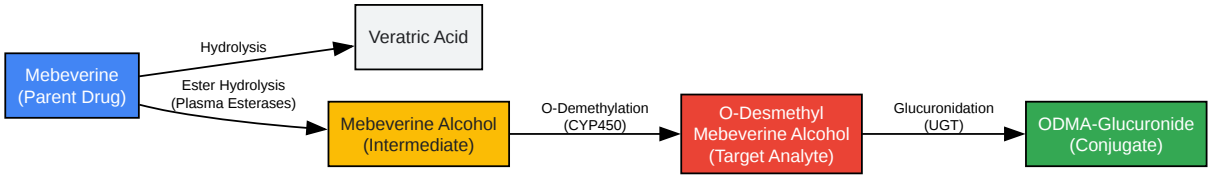

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Figure 1: Metabolic pathway of Mebeverine leading to the target analyte O-Desmethyl Mebeverine Alcohol.

Method Development Guide

Analyte & Internal Standard Properties[3][4][5]

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Property	O-Desmethyl Mebeverine Alcohol (ODMA)	ODMA-d5 (Internal Standard)
Chemical Formula	$C_{15}H_{25}NO_2$	$C_{15}H_{20}D_5NO_2$
Molecular Weight	251.37 g/mol	256.40 g/mol
Precursor Ion (Q1)	252.2 $[M+H]^+$	257.2 $[M+H]^+$
Polarity	Positive (ESI+)	Positive (ESI+)
pKa (Approx)	~9.5 (Amine), ~10.0 (Phenol)	Same
LogP	~2.1	Same

Mass Spectrometry Optimization (ESI+)

The secondary amine readily protonates. The fragmentation pattern typically involves the loss of water (due to the alcohol group) and cleavage of the ethyl-amino chain.

- Source: Electrospray Ionization (ESI)[2]
- Mode: Positive Ion (MRM)
- Spray Voltage: 4500 V
- Source Temp: 500°C

MRM Transitions Table:

Compound	Precursor (m/z)	Product (m/z)	Cone Voltage (V)	Collision Energy (eV)	Role
ODMA	252.2	107.1	30	25	Quantifier (Hydroxybenzyl ion)
ODMA	252.2	234.2	30	15	Qualifier (Loss of H_2O)
ODMA-d5	257.2	112.1	30	25	IS Quantifier

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Note: The product ion m/z 107.1 corresponds to the stable 4-hydroxybenzyl cation, a characteristic fragment of the phenolic moiety.

Chromatographic Conditions

A standard C18 column may show peak tailing due to the secondary amine. A Charged Surface Hybrid (CSH) C18 or a Biphenyl column is recommended to improve peak shape and selectivity for aromatic moieties.

- Column: Waters XSelect CSH C18 (2.1 x 100 mm, 1.7 µm) or Phenomenex Kinetex Biphenyl.
- Mobile Phase A: 0.1% Formic Acid in Water + 2mM Ammonium Formate.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Flow Rate: 0.4 mL/min.
- Gradient:
  - 0.0 min: 5% B
  - 1.0 min: 5% B
  - 4.0 min: 90% B
  - 5.0 min: 90% B
  - 5.1 min: 5% B
  - 7.0 min: Stop

Detailed Experimental Protocol

This protocol includes an enzymatic hydrolysis step.[2][3] If measuring only "Free" ODMA, skip Step 2.

Workflow Diagram

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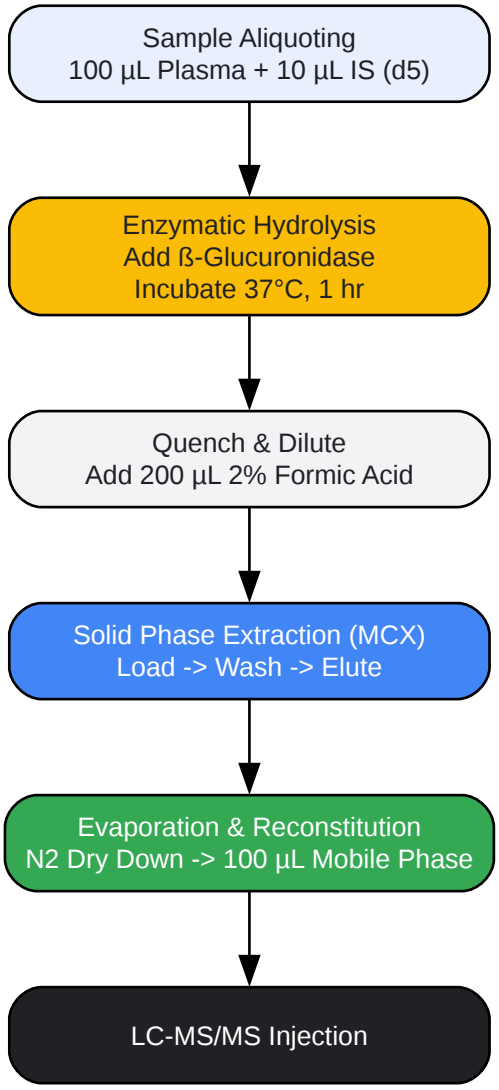

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Figure 2: Sample preparation workflow emphasizing the hydrolysis and Mixed-Mode Cation Exchange (MCX) extraction.

Step-by-Step Procedure

1. Stock Solution Preparation:

- Dissolve ODMA reference standard in Methanol (1 mg/mL).
- Dissolve ODMA-d5 in Methanol (1 mg/mL).
- Prepare Working IS Solution: Dilute ODMA-d5 to ~50 ng/mL in 50:50 Water:Methanol.

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2. Sample Pre-treatment (Hydrolysis):

- Aliquot 100 µL of human plasma into a 1.5 mL tube.
- Add 10 µL of Working IS Solution. Vortex.
- Add 50 µL of

  -Glucuronidase solution (e.g., from Helix pomatia or recombinant, >5000 units/mL in acetate buffer pH 5.0).
- Incubate at 37°C for 60 minutes with gentle shaking.
- Stop Reaction: Add 200 µL of 2% Formic Acid in water. This acidifies the sample (pH < 3), ensuring the amine is protonated for the MCX SPE step.

3. Solid Phase Extraction (SPE) - MCX Cartridge:

- Rationale: Mixed-mode Cation Exchange (MCX) binds the protonated amine of the mebeverine metabolite while washing away neutrals (phospholipids) and acids (veratric acid).
- Condition: 1 mL Methanol.
- Equilibrate: 1 mL Water.
- Load: Apply the acidified sample supernatant.
- Wash 1: 1 mL 2% Formic Acid in Water (removes proteins/salts).
- Wash 2: 1 mL Methanol (removes neutral matrix components).
- Elute: 2 x 250 µL of 5% Ammonia in Methanol. (High pH deprotonates the amine, releasing it from the sorbent).

4. Reconstitution:

- Evaporate the eluate to dryness under Nitrogen at 40°C.

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- Reconstitute in 100 µL of Mobile Phase A/B (80:20).
- Vortex and centrifuge (10,000 rpm, 5 min) before injection.

Validation & Quality Control (Self-Validating System)

To ensure the method is trustworthy (E-E-A-T), implement these controls:

A. Hydrolysis Efficiency Monitor:

- Include a QC sample spiked with ODMA-Glucuronide (if available) or a known conjugated patient sample. Failure to recover the expected amount indicates enzyme degradation.

B. Internal Standard Tracking:

- Plot the absolute peak area of ODMA-d5 across the run.
- Acceptance: Deviation > 50% from the mean indicates matrix suppression or extraction error.
- Mechanism: Since d5 and native ODMA co-elute, any suppression affecting the analyte will equally affect the IS, correcting the calculated ratio.

C. Linearity & Sensitivity:

- Range: 0.5 ng/mL (LLOQ) to 500 ng/mL.
- Curve: Weighted $1/x^2$ linear regression.
- Carryover: Inject a blank after the ULOQ (Upper Limit of Quantitation). Peak area must be < 20% of LLOQ.

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